

Solubility Profile of 3-Ethylcyclopentanone: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethylcyclopentanone

Cat. No.: B081463

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Ethylcyclopentanone** in water and other common solvents. Due to the limited availability of direct quantitative data for **3-Ethylcyclopentanone**, this document leverages data from structurally similar cyclic ketones to provide valuable insights. It also details standardized experimental protocols for solubility determination to aid in further research and development.

Core Concepts in Solubility

Solubility is a critical physicochemical parameter in drug development and various chemical processes. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For a compound like **3-Ethylcyclopentanone**, a cyclic ketone, its solubility is primarily influenced by the interplay between its polar carbonyl group and its nonpolar hydrocarbon structure.

Quantitative Solubility Data

Direct quantitative solubility data for **3-Ethylcyclopentanone** is not readily available in published literature. However, by examining the solubility of structurally related compounds such as cyclopentanone, 2-methylcyclopentanone, and 3-methylcyclopentanone, we can infer the likely solubility profile of **3-Ethylcyclopentanone**. Generally, ketones are soluble in most common organic solvents.^[1] Their solubility in water decreases as the carbon chain length increases.^[1]

Table 1: Solubility of Structurally Similar Cyclic Ketones in Water and Organic Solvents

Compound	Solvent	Solubility	Temperature (°C)
3-Methylcyclopentanone	Water	14.95 g/L (estimated) [2]	25[2]
Ethanol	645.68 g/L[3]	25[3]	
Methanol	762.42 g/L[3]	25[3]	
Isopropanol	537.58 g/L[3]	25[3]	
Ethyl Acetate	339.04 g/L[3]	25[3]	
n-Propanol	434.48 g/L[3]	25[3]	
Cyclopentanone	Water	Slightly soluble[4]	Not Specified
Water	9.175 g/L (estimated) [5]	Not Specified	
Common Organic Solvents	Miscible[1]	Not Specified	
2-Methylcyclopentanone	Water	Soluble to a limited extent[6]	

Note: The data presented for 3-Methylcyclopentanone, Cyclopentanone, and 2-Methylcyclopentanone is intended to provide a qualitative and estimated understanding of the potential solubility of **3-Ethylcyclopentanone**.

Based on the available data for these analogous compounds, it is anticipated that **3-Ethylcyclopentanone** is soluble in water and demonstrates good solubility in a range of common organic solvents.

Experimental Protocol: Determination of Water Solubility (OECD Guideline 105 - Shake-Flask Method)

To obtain precise and reliable quantitative solubility data for **3-Ethylcyclopentanone**, the OECD Guideline 105, specifically the shake-flask method, is the internationally recognized standard. This method is straightforward and applicable for substances with solubilities above 10^{-2} g/L.

Objective: To determine the saturation concentration of **3-Ethylcyclopentanone** in water at a specified temperature.

Materials:

- **3-Ethylcyclopentanone** (high purity)
- Distilled or deionized water
- Glass flasks with stoppers
- Constant temperature water bath or incubator
- Shaker
- Centrifuge (optional)
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Analytical instrument for quantification (e.g., Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC))
- Calibrated analytical balance
- Volumetric flasks and pipettes

Procedure:

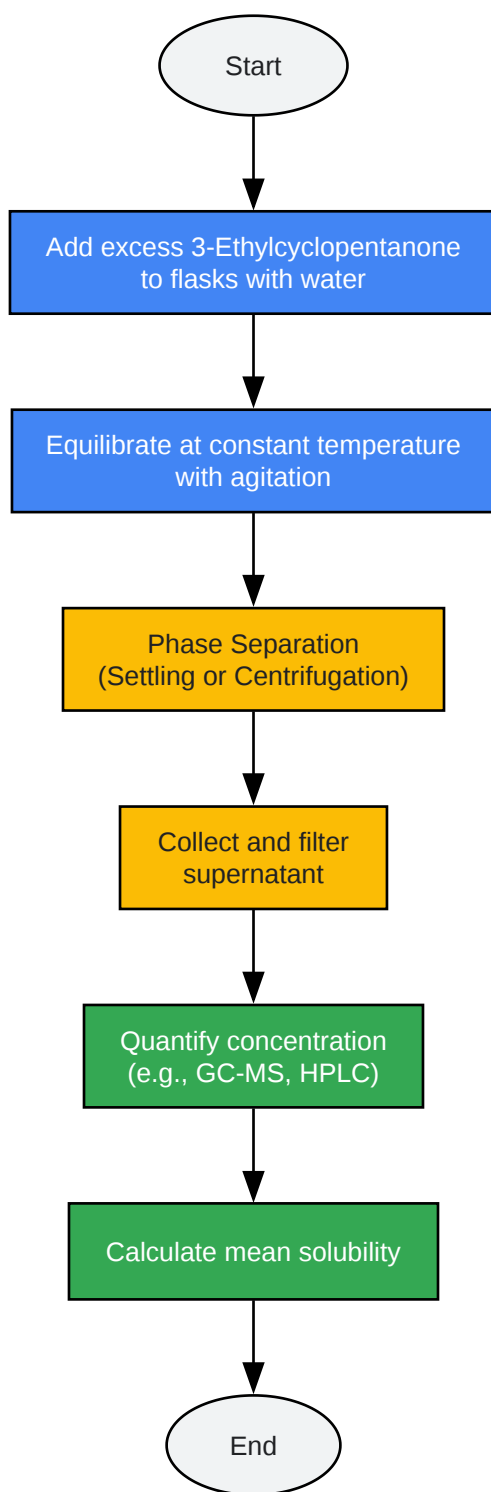
- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility of **3-Ethylcyclopentanone**. This helps in determining the appropriate amount of substance and the time required to reach equilibrium in the main study.
- **Preparation of Test Solutions:**

- Add an excess amount of **3-Ethylcyclopentanone** to a series of flasks (typically in triplicate). The excess is crucial to ensure that a saturated solution is formed.
- Add a known volume of water to each flask.
- Equilibration:
 - Seal the flasks to prevent evaporation.
 - Place the flasks in a constant temperature bath or incubator set to the desired temperature (e.g., 20 °C or 25 °C).
 - Agitate the flasks for a predetermined period (e.g., 24 to 48 hours) to facilitate the dissolution and ensure equilibrium is reached. The time is determined from the preliminary test.
- Phase Separation:
 - After the equilibration period, allow the flasks to stand in the constant temperature bath for at least 24 hours to allow the undissolved **3-Ethylcyclopentanone** to settle.
 - Alternatively, the samples can be centrifuged at the test temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant (the saturated aqueous solution) from each flask. It is critical to avoid disturbing the undissolved material.
 - Filter the collected aliquot through a membrane filter to remove any remaining undissolved micro-particles.
- Analysis:
 - Quantify the concentration of **3-Ethylcyclopentanone** in the filtered saturated solution using a validated analytical method (e.g., GC-MS or HPLC).

- Prepare a calibration curve using standard solutions of **3-Ethylcyclopentanone** of known concentrations.
- Data Calculation and Reporting:
 - Calculate the mean solubility from the triplicate samples.
 - Report the water solubility in units of g/L or mol/L at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.



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